

# Essential Safety and Logistical Information for Handling 3-Ethylrhodanine

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## Compound of Interest

Compound Name: 3-Ethylrhodanine

Cat. No.: B1362658

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This document provides crucial safety protocols and logistical guidance for the handling and disposal of **3-Ethylrhodanine**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with this chemical.

Chemical Identifier:

- Name: **3-Ethylrhodanine**
- Synonyms: 3-Ethyl-2-thioxo-4-thiazolidinone, N-Ethylrhodanine<sup>[1]</sup>
- CAS Number: 7648-01-3<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup>

## Health Hazard Information

**3-Ethylrhodanine** is classified as a harmful substance that can cause irritation to the skin, eyes, and respiratory tract. It may also be harmful if swallowed.<sup>[1]</sup><sup>[5]</sup>

Hazard Statement	GHS Classification
H302: Harmful if swallowed	Acute toxicity, oral (Category 4)[5][6]
H315: Causes skin irritation	Skin corrosion/irritation (Category 2)[5]
H319: Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A) [5]
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[5]

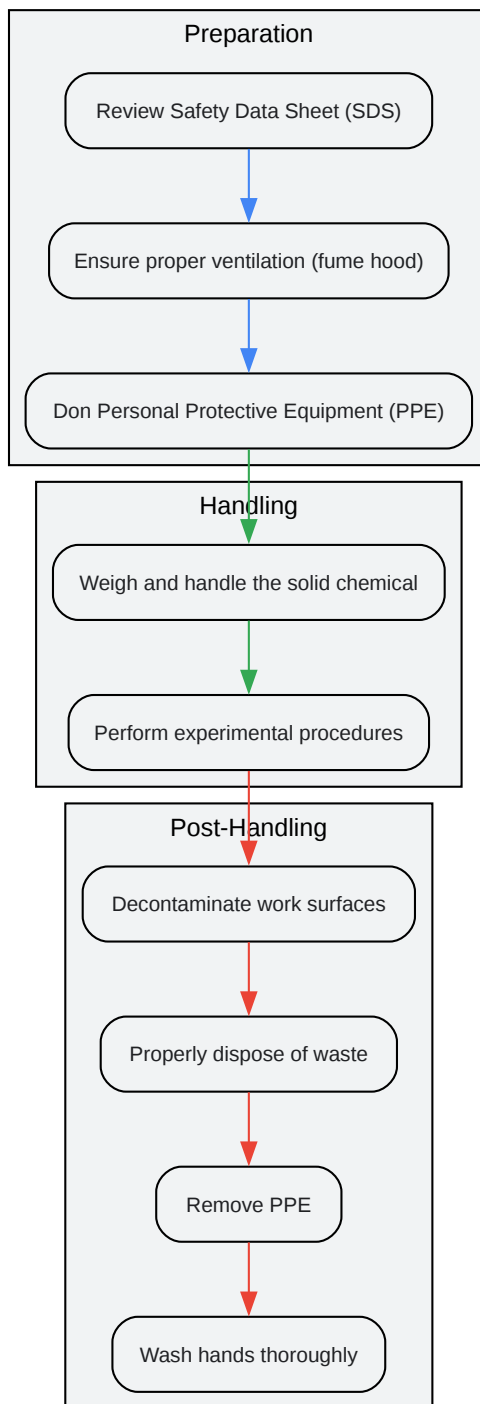
## Physical and Chemical Properties

Property	Value
Melting Point	36-40 °C[7]
Boiling Point	128 °C at 4 mmHg[2][3][7]
Density	1.303 g/mL at 25 °C[2][3]
Appearance	Orange crystalline powder[1]
Storage	Keep refrigerated (Store below 4°C/39°F)[1] in a cool, dry area.

## Operational Plan: Safe Handling of 3-Ethylrhodanine

A systematic approach is essential when working with **3-Ethylrhodanine**. The following workflow outlines the key steps from preparation to post-handling procedures.

## Workflow for Safe Handling of 3-Ethylrhodanine

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## Safe Handling Workflow

## Step-by-Step Handling Protocol

### 1. Preparation:

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **3-Ethylrhodanine**.
- Engineering Controls: All work with **3-Ethylrhodanine** should be conducted in a well-ventilated area, preferably within a chemical fume hood.<sup>[1]</sup> Ensure that an eyewash station and safety shower are readily accessible.<sup>[1]</sup>
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[1]</sup>
  - Hand Protection: Wear appropriate chemical-resistant gloves to prevent skin exposure.<sup>[1]</sup>
  - Body Protection: Wear a lab coat or other protective clothing to minimize skin contact.<sup>[1]</sup>
  - Respiratory Protection: If working outside of a fume hood or if dusty conditions are expected, use a NIOSH-approved respirator.<sup>[1]</sup>

### 2. Handling:

- Weighing and Transfer: Handle **3-Ethylrhodanine** as an orange crystalline powder.<sup>[1]</sup> Avoid generating dust. Use appropriate tools for transfer.
- Experimental Use: Avoid contact with eyes, skin, and clothing.<sup>[1]</sup> Do not ingest or inhale the substance.<sup>[1]</sup>

### 3. Post-Handling:

- Decontamination: Clean all work surfaces and equipment thoroughly after use.
- Waste Disposal: Collect all waste materials containing **3-Ethylrhodanine** in a designated, properly labeled hazardous waste container.

- PPE Removal: Remove gloves and other PPE carefully to avoid cross-contamination.
- Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.  
[\[1\]](#)

## Emergency Procedures

In Case of Exposure:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[1]</a>
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical aid. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[1]</a>

In Case of a Spill:

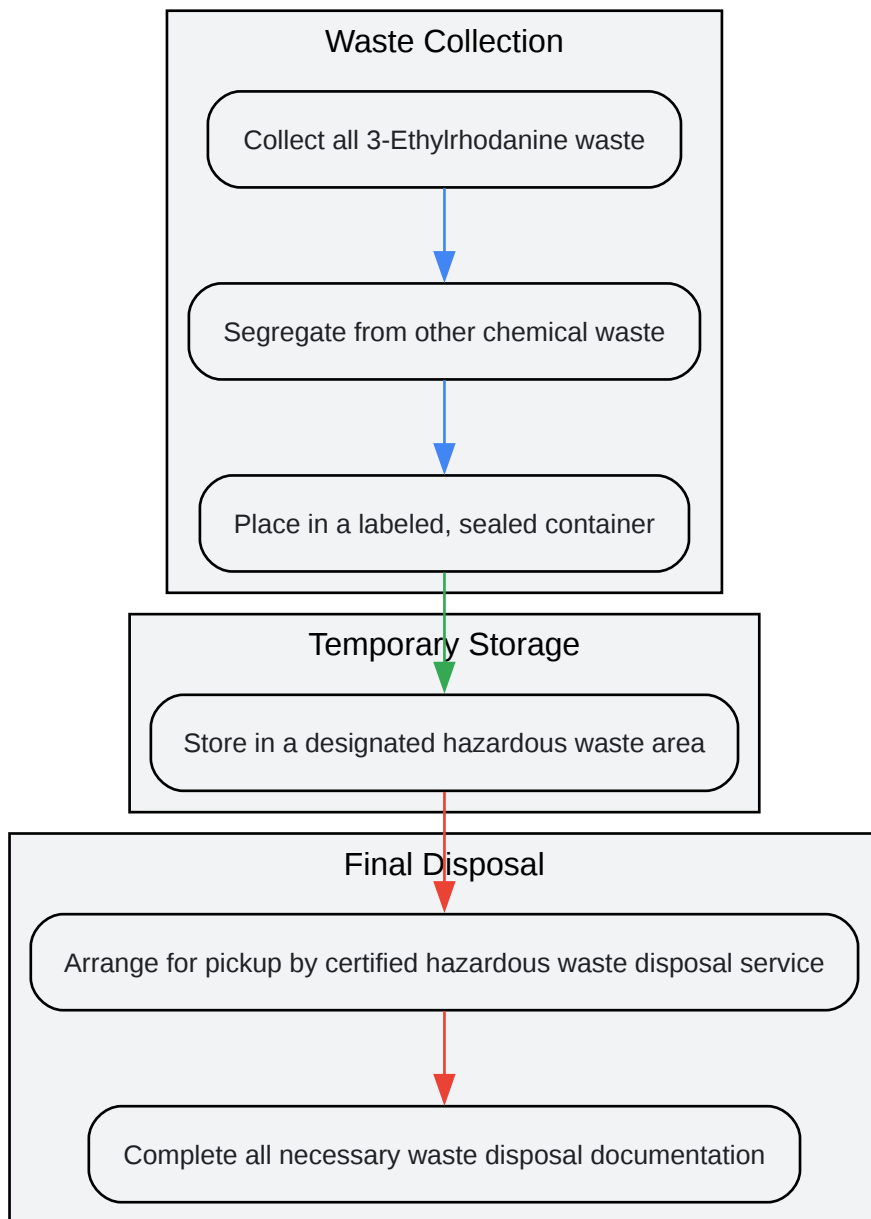
- Minor Spill:
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, clean up the spill immediately.[\[1\]](#)

- Sweep up the solid material, taking care to avoid generating dust, and place it into a suitable container for disposal.[\[1\]](#)
- Ventilate the area.[\[1\]](#)
- Major Spill:
  - Evacuate the area and prevent entry.
  - Contact your institution's environmental health and safety department immediately.

## Disposal Plan

The disposal of **3-Ethylrhodanine** and its containers must be handled as hazardous waste.

## Disposal Plan for 3-Ethylrhodanine



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